

Ethambutol-d10: A Technical Overview of its Core Properties

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Compound of Interest

Compound Name: Ethambutol-d10

Cat. No.: B12069733

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This in-depth technical guide serves as a resource for researchers, scientists, and drug development professionals, providing essential information on the core properties of **Ethambutol-d10**, a deuterated analog of the antitubercular drug Ethambutol. This document summarizes key quantitative data and illustrates the relationship between Ethambutol and its deuterated form.

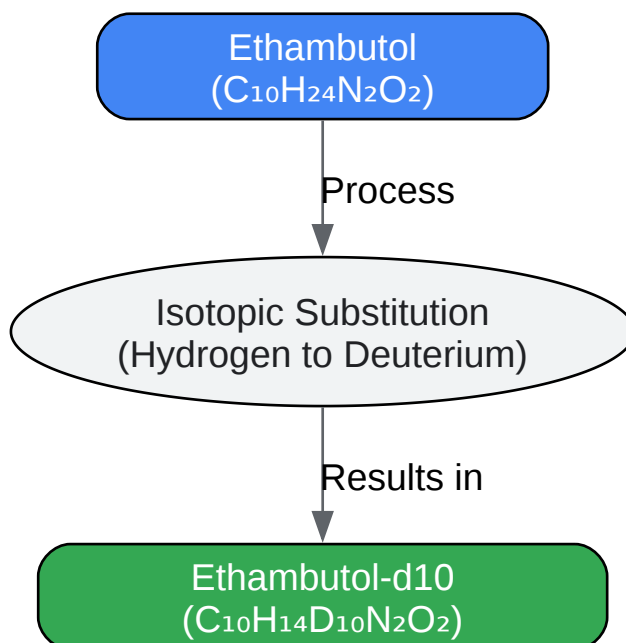
Core Quantitative Data

Ethambutol-d10 is the deuterium-labeled version of Ethambutol.[1][2][3] The incorporation of deuterium can be a valuable tool in drug development, particularly for pharmacokinetic and metabolic studies.[3] Below is a summary of the key quantitative data for **Ethambutol-d10** and its parent compound, Ethambutol.

Property	Ethambutol-d10	Ethambutol
CAS Number	1129526-24-4[2][3][4]	74-55-5
Molecular Weight	214.37 g/mol [1][3]	204.31 g/mol [5]
Molecular Formula	C ₁₀ H ₁₄ D ₁₀ N ₂ O ₂ [1][3]	C ₁₀ H ₂₄ N ₂ O ₂ [5]

Relationship between Ethambutol and Ethambutol-d10

Ethambutol-d10 is a synthetic derivative of Ethambutol where ten hydrogen atoms have been replaced by deuterium atoms. This isotopic substitution is a key feature used in various research applications. The following diagram illustrates this fundamental relationship.



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Relationship between Ethambutol and its deuterated form.

Mechanism of Action

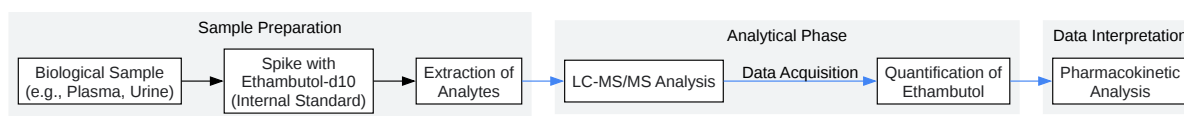
Ethambutol, the parent compound of **Ethambutol-d10**, is a bacteriostatic agent used in the treatment of tuberculosis.^{[2][6]} Its primary mechanism of action involves the inhibition of arabinosyl transferases, which are essential enzymes for the synthesis of the mycobacterial cell wall.^{[2][6]} This disruption of the cell wall formation ultimately hinders the growth of the bacteria.^{[2][6]} While **Ethambutol-d10** is primarily used as a stable isotope-labeled standard in research, it is expected to share the same fundamental mechanism of action as its non-deuterated counterpart.

Experimental Applications

The primary application of **Ethambutol-d10** is as an internal standard in analytical and bioanalytical assays, such as mass spectrometry-based methods. These methods are crucial for the accurate quantification of Ethambutol in biological matrices during pharmacokinetic and

drug metabolism studies. The known stable isotope difference between **Ethambutol-d10** and Ethambutol allows for precise differentiation and measurement.

No specific experimental protocols for **Ethambutol-d10** are detailed in the provided search results. However, its use would be integral to standard protocols for pharmacokinetic analysis of Ethambutol. A generalized workflow for such an analysis is outlined below.



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Generalized workflow for pharmacokinetic analysis using an internal standard.

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